

Application Note: 2-Hydroxyglutarate-13C5 Disodium Salt for High-Resolution NMR Spectroscopy

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Compound of Interest

Compound Name: 2-Hydroxyglutarate-13C5
Disodium Salt

Cat. No.: B13839906

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Executive Summary

The accumulation of 2-Hydroxyglutarate (2-HG) is the hallmark biomarker for isocitrate dehydrogenase (IDH) mutations in gliomas and acute myeloid leukemia (AML). However, quantifying 2-HG in complex biological matrices (tumor lysates, serum) is notoriously difficult due to severe spectral overlap with Glutamate (Glu) and Glutamine (Gln).

2-Hydroxyglutarate-13C5 Disodium Salt serves as the definitive internal standard and metabolic tracer. Its fully labeled carbon backbone (

) enables:

- Spectral Editing: Complete separation from endogenous (unlabeled) metabolites using heteronuclear filtering.
- Absolute Quantification: Precise qNMR measurement via isotope dilution.

- Pathway Tracing: Unambiguous tracking of IDH-mutant activity in metabolic flux analysis (MFA).

Product Profile & Chemical Properties

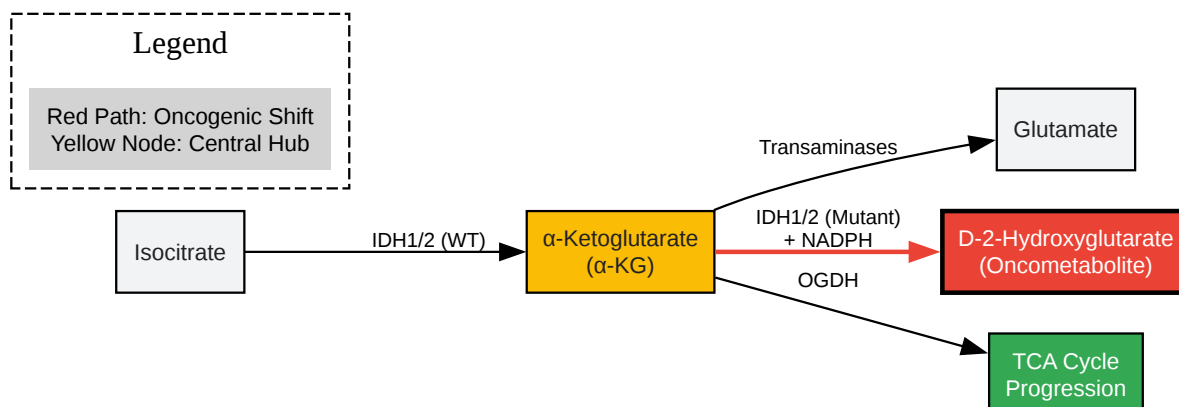
Property	Specification
Chemical Name	Disodium (R/S)-2-hydroxyglutarate-1,2,3,4,5-
Formula	
MW	197.04 g/mol (Labeled) vs 192.08 g/mol (Unlabeled)
Isotopic Purity	atom %
Solubility	Highly soluble in water (,); >50 mg/mL
pH Stability	Stable at pH 6.0 – 8.0 (Degradation to lactone possible at pH < 4)

Scientific Foundation: The IDH-Mutation Pathway

In healthy cells, IDH converts isocitrate to α -ketoglutarate (α -KG). In IDH1/2 mutant cells, the enzyme acquires a neomorphic activity, reducing α -KG to the oncometabolite D-2-hydroxyglutarate (D-2-HG).

Diagram 1: IDH-Mutant Metabolic Reprogramming

This diagram illustrates the diversion of the TCA cycle flux toward 2-HG production in IDH-mutant cells.



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Caption: Metabolic diversion in IDH-mutant cells. Mutant IDH consumes NADPH to reduce α -KG to D-2-HG, blocking normal TCA cycle flux.

Technical Reference: NMR Spectral Parameters

The

labeling pattern introduces specific J-coupling constants (

) that are critical for spectral assignment and verifying the integrity of the standard.

Table 1:

Chemical Shifts and Coupling Constants (pH 7.0 in

)

Carbon Position	Chemical Shift (, ppm)	Coupling (Hz)	Multiplicity (-NMR)
C1 (Carboxyl)	181.9		Doublet
C2 (Methine)	72.8		Doublet of Doublets
C3 (Methylene)	31.7		Doublet of Doublets
C4 (Methylene)	34.2		Doublet of Doublets
C5 (Carboxyl)	183.6		Doublet

Note: Chemical shifts are referenced to TSP at 0.00 ppm. Values derived from Choi et al. [1] and standard validation data.

Experimental Protocols

Protocol A: Preparation of Internal Standard Solution

Objective: Create a stable, calibrated stock of 2-HG-

for spiking into biological samples.

- Weighing: Accurately weigh 5.0 mg of 2-Hydroxyglutarate-

Disodium Salt into a sterile microcentrifuge tube.

- Dissolution: Add 500

L of

(99.9% D) containing 0.1% TSP (Trimethylsilylpropanoic acid) as a chemical shift reference.

- Calculation: $5.0 \text{ mg} / 197.04 \text{ g/mol}$

25.3

mol.

- Concentration:

50.7 mM stock solution.

- pH Adjustment: Check pH using a micro-electrode. Adjust to pH 7.0

0.1 using dilute

or

.

- Critical: Avoid acidic pH (< 4.0) to prevent lactone formation [2].
- Storage: Aliquot into 50

L portions and store at -20°C. Stable for >6 months.

Protocol B: Quantitative Detection in Tumor Tissue (Spike-In Method)

Objective: Quantify endogenous 2-HG in a tumor biopsy using the isotope dilution method to overcome overlap with Glutamate.

1. Sample Extraction

- Homogenization: Homogenize 50-100 mg of frozen tumor tissue in 400

L of cold methanol/water (80:20).

- Lysis: Vortex vigorously and incubate on ice for 10 minutes.
- Clarification: Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Drying: Transfer supernatant to a fresh tube and lyophilize (freeze-dry) to remove methanol and water.

2. NMR Sample Reconstitution

- Resuspension: Dissolve the dried extract in 550

L of Phosphate Buffer (100 mM, pH 7.0) prepared in

- Spike-In: Add 10

L of the 50 mM 2-HG-

stock (Protocol A) to the sample.

- Final Standard Concentration:

0.9 mM.

- Transfer: Transfer to a 5 mm NMR tube.

3. Acquisition Parameters (Bruker 600 MHz recommended)

- Pulse Sequence: 2D

HSQC (Heteronuclear Single Quantum Coherence).

- Rationale: The HSQC spectrum separates signals based on carbon chemical shift, resolving 2-HG from Glu/Gln. The

-labeled standard will appear as a massive doublet (due to

) centered at the same shift as the endogenous metabolite, but with a distinct satellite pattern or simply vastly enhanced intensity if decoupling is used.

- Optimized Parameters:

- TD (Time Domain): 2048 (F2), 256 (F1).

- NS (Scans): 8 - 16 (depending on sensitivity).

- CNST2 (Coupling): Set

to 145 Hz.

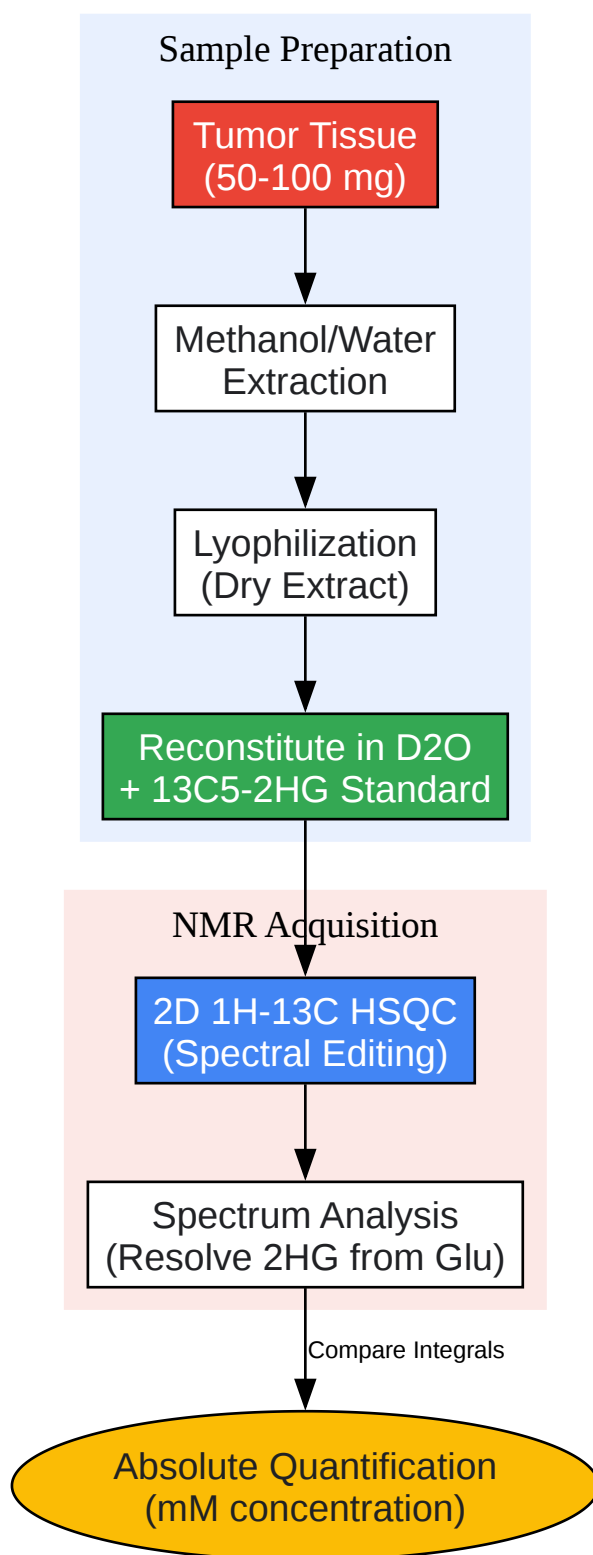
- D1 (Relaxation Delay): 2.0 s.

4. Data Analysis & Quantification

- Identify Peaks: Locate the H2-C2 cross-peak for 2-HG at
4.02 ppm /
72.8 ppm.
- Differentiate:
 - Endogenous 2-HG: Appears as a singlet in the carbon dimension (at natural abundance 1.1%) or a central peak.
 - Standard (): If
coupling is active (no decoupling), the standard appears as a doublet/multiplet flanking the center. If decoupled, it adds directly to the intensity.
 - Best Practice: Use the Isotope Dilution Mass Spectrometry (IDMS) principle applied to NMR. Compare the integral of the unique
-satellites (if visible) or use a 1D
-filtered proton experiment to select only the standard, then compare to the total signal.
 - Alternative (Simpler): Use the standard to confirm chemical shift position in the specific matrix, then quantify the endogenous peak relative to the TSP internal standard, knowing exactly where the 2-HG region of interest (ROI) is defined by the
spike.

Diagram 2: Experimental Workflow

This diagram outlines the process from tissue extraction to NMR data analysis.



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Caption: Workflow for quantifying 2-HG in tumor samples using ^{13}C -2HG spike-in and 2D HSQC NMR.

Advanced Application: Hyperpolarized MRI Reference

While Hyperpolarized [^1H -

]Pyruvate or [^1H -

]

-Ketoglutarate are the typical substrates injected to visualize metabolic flux in vivo, 2-HG- plays a crucial role as the ex vivo reference standard.

- Usage: When validating a new hyperpolarized imaging sequence (e.g., for detecting IDH mutations), researchers must confirm that the new signal observed in vivo is indeed 2-HG.
- Protocol:
 - Perform the in vivo hyperpolarized experiment (injecting HP-KG).
 - Extract the tumor tissue post-scan.
 - Spike the extract with 2-HG-
.
 - Acquire high-resolution thermal NMR.
 - Validation: If the hyperpolarized signal frequency matches the chemical shift of the spiked standard (corrected for isotope shifts), the detection is validated.

References

- Choi, C., et al. (2012). 2-hydroxyglutarate detection by magnetic resonance spectroscopy in IDH-mutated glioma patients. *Nature Medicine*, 18(4), 624-629. [1] [Link](#)
 - Key Insight: Establishes the NMR detectability of 2-HG and its overlap challenges with Glutam
- Balss, J., et al. (2012). Analysis of the IDH1 codon 132 mutation in brain tumors. *Acta Neuropathologica*, 124, 883–891. Key Insight: Discusses the stability of 2-HG and the formation of lactone under acidic conditions.
- Andronesi, O. C., et al. (2012). Detection of 2-hydroxyglutarate in IDH-mutated glioma patients by in vivo spectral-editing and 2D correlation magnetic resonance spectroscopy. *Science Translational Medicine*, 4(116), 116ra4. [Link](#)
 - Key Insight: Demonstrates advanced spectral editing techniques where ¹³C-labeled standards are essential for pulse sequence valid
- Chaumeil, M. M., et al. (2013). Non-invasive monitoring of mutant IDH1 tumor activity using hyperpolarized [1-¹³C] α-ketoglutarate. *Nature Communications*, 4, 2429. [Link](#)
 - Key Insight: Uses hyperpolarized precursors to generate labeled 2-HG in situ; 2-HG-¹³C5 is the requisite reference for these studies.

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Sources

- [1. Frontiers | Comparison of 2-Hydroxyglutarate Detection With sLASER and MEGA-sLASER at 7T \[frontiersin.org\]](#)
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